

1-(Hydroxymethyl)indole-2,3-dione CAS number and molecular weight

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Compound of Interest

Compound Name: 1-(Hydroxymethyl)indole-2,3-dione

Cat. No.: B1345132

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An In-depth Technical Guide to 1-(Hydroxymethyl)indole-2,3-dione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(Hydroxymethyl)indole-2,3-dione**, also known as N-Hydroxymethylisatin. This document details its chemical properties, synthesis, and potential biological significance based on the broader class of isatin derivatives to which it belongs.

Chemical Identity and Properties

1-(Hydroxymethyl)indole-2,3-dione is a derivative of isatin, a well-studied heterocyclic compound. Its core structure is the indole-2,3-dione moiety with a hydroxymethyl group attached to the nitrogen at position 1.

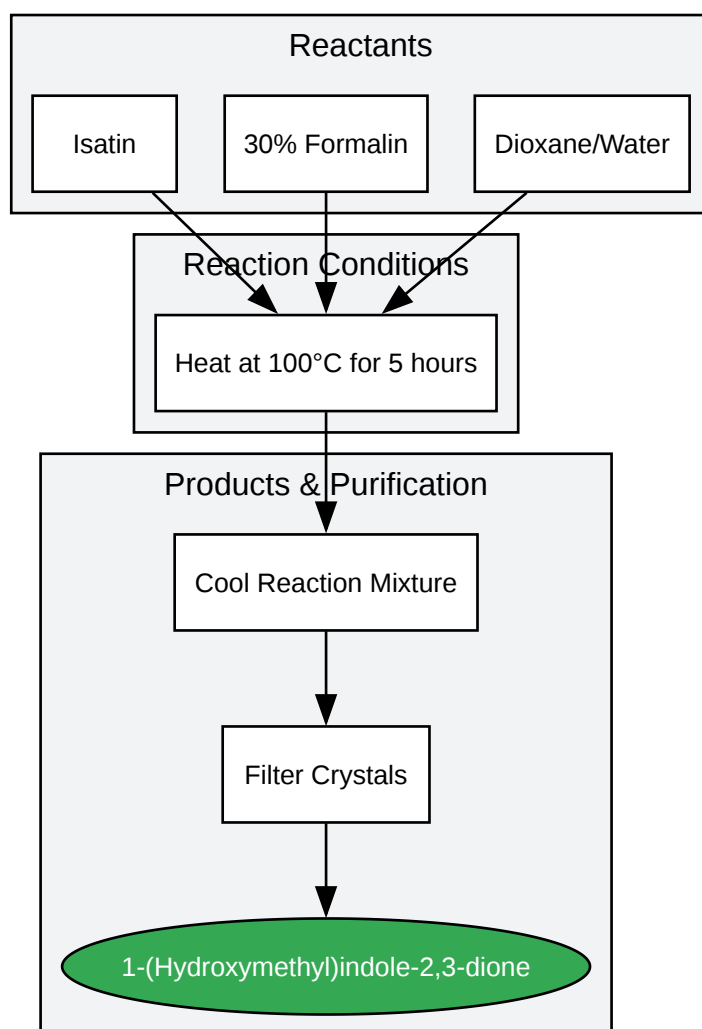
| Property | Value |
|-------------------|---|
| CAS Number | 50899-59-7[1][2] |
| Molecular Formula | C ₉ H ₇ NO ₃ |
| Molecular Weight | 177.16 g/mol [3][4] |
| Synonyms | N-Hydroxymethylisatin, 1-(Hydroxymethyl)-1H-indole-2,3-dione, 1-Hydroxymethylindoline-2,3-dione |

Synthesis Protocol

A common method for the synthesis of **1-(Hydroxymethyl)indole-2,3-dione** involves the reaction of isatin with formaldehyde.

Experimental Protocol: Synthesis of **1-(Hydroxymethyl)indole-2,3-dione**[\[5\]](#)

- Materials:
 - Isatin (25 g, 0.17 mol)
 - 30% Formalin (30 ml, 0.3 mol)
 - Dioxane (10 ml)
 - Water (20 ml)
- Procedure:
 - A mixture of dioxane and water is prepared.
 - Isatin and 30% formalin are added to the dioxane-water mixture.
 - The reaction mixture is heated at 100°C for 5 hours.
 - After heating, the reaction mixture is cooled.
 - The formed crystals of N-hydroxymethylisatin are filtered off.
 - The resulting product has a reported melting point of 138°C (with decomposition).
- Yield: Approximately 93% (28 g).



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Caption: Synthesis workflow for **1-(Hydroxymethyl)indole-2,3-dione**.

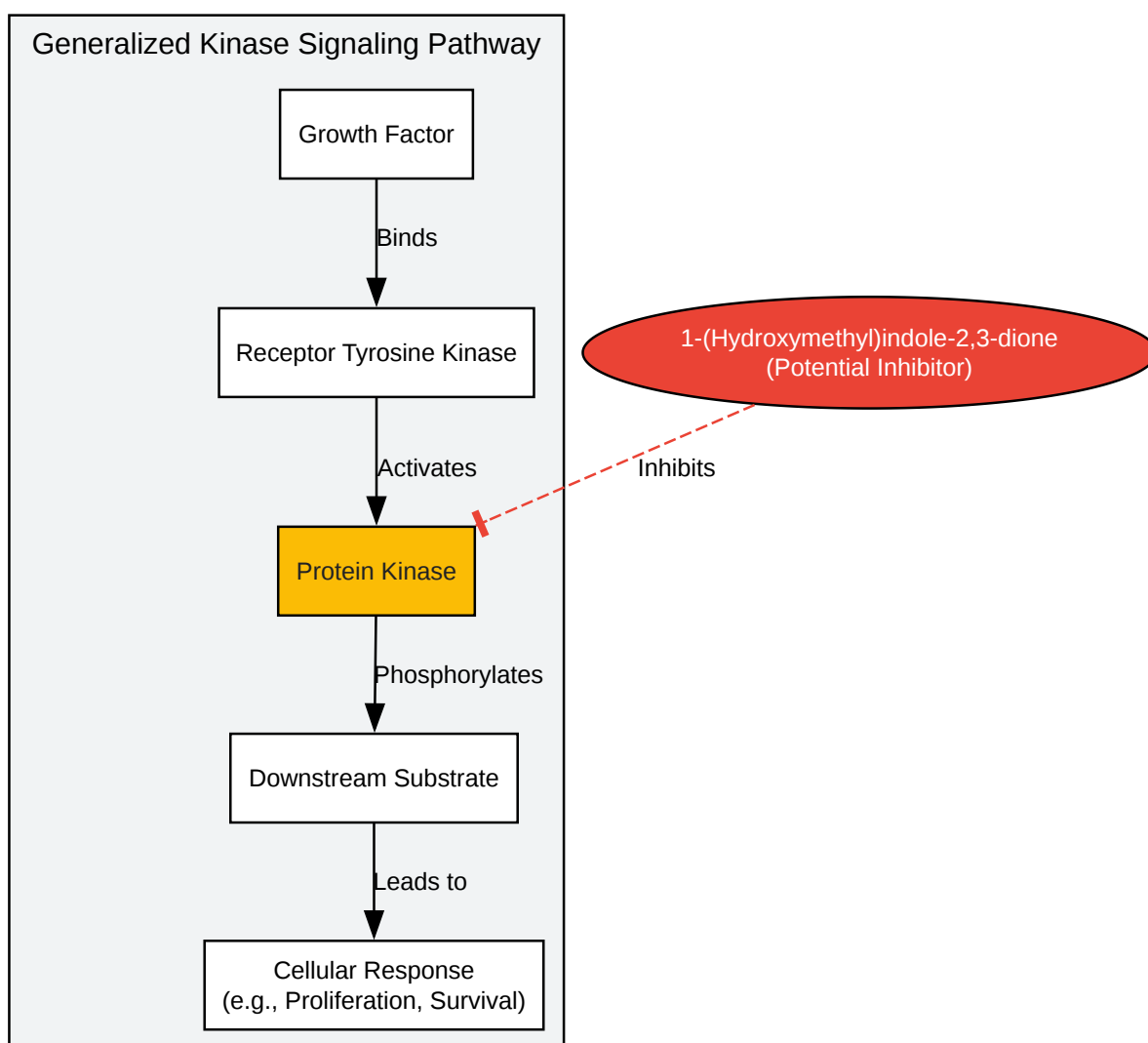
Potential Biological Activity and Signaling Pathways

While specific biological data for **1-(Hydroxymethyl)indole-2,3-dione** is limited, the broader class of isatin (1H-indole-2,3-dione) derivatives exhibits a wide range of pharmacological activities. These include anticancer, antiviral, anti-inflammatory, and antimicrobial properties. Isatin and its analogs are known to interact with various biological targets, including but not limited to, kinases, caspases, and tubulin.

The diverse biological effects of isatin derivatives suggest that **1-(Hydroxymethyl)indole-2,3-dione** may also possess significant bioactivity. For instance, many isatin-based compounds are

known to be inhibitors of various protein kinases, which are key regulators of cellular signaling pathways. Inhibition of these pathways can be a therapeutic strategy for diseases such as cancer.

Below is a generalized representation of a signaling pathway that could be modulated by an isatin derivative acting as a kinase inhibitor.



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Caption: Potential mechanism of action via kinase inhibition.

This guide serves as a foundational resource for researchers interested in **1-(Hydroxymethyl)indole-2,3-dione**. Further investigation is warranted to fully elucidate the specific biological activities and mechanisms of action of this compound. The provided synthesis protocol offers a starting point for producing the compound for such studies.

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References

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